

IUPAC nomenclature and chemical formula of Pyrazosulfuron and its esters

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Compound of Interest

Compound Name: *Pyrazosulfuron*

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An In-depth Technical Guide to **Pyrazosulfuron** and its Esters for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the herbicide **Pyrazosulfuron** and its primary active ester, **Pyrazosulfuron-ethyl**. It details their chemical identities according to IUPAC nomenclature, physicochemical properties, mode of action, and relevant experimental protocols.

Chemical Identity and Nomenclature

Pyrazosulfuron is the parent carboxylic acid, but it is the ethyl ester, **Pyrazosulfuron-ethyl**, that is the biologically active species used in commercial herbicide formulations.^{[1][2]}

Pyrazosulfuron

- IUPAC Name: 5-[[[(4,6-dimethoxypyrimidin-2-yl)carbamoyl]sulfamoyl]-1-methyl-1H-pyrazole-4-carboxylic acid.^{[1][3][4]}
- Chemical Formula: C₁₂H₁₄N₆O₇S.^{[1][3]}
- CAS Registry Number: 98389-04-9.^{[1][3][4]}

Caption: Chemical structure of **Pyrazosulfuron**.

Pyrazosulfuron-ethyl

- IUPAC Name: ethyl 5-[[[4,6-dimethoxypyrimidin-2-yl)carbamoyl]sulfamoyl]-1-methyl-1H-pyrazole-4-carboxylate.[2][5][6][7]
- Chemical Formula: C₁₄H₁₈N₆O₇S.[5][8][9][10]
- CAS Registry Number: 93697-74-6.[5][7][8]

Caption: Chemical structure of **Pyrazosulfuron-ethyl**.

Physicochemical Properties

The quantitative data for **Pyrazosulfuron** and its ethyl ester are summarized below for comparative analysis.

Table 1: Physicochemical Data of **Pyrazosulfuron**

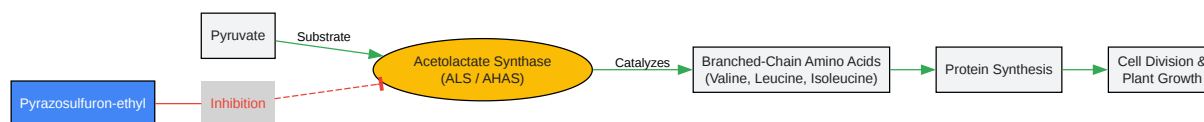
Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ N ₆ O ₇ S	[1][3]
Molecular Weight	386.34 g/mol	[3][4]
CAS Number	98389-04-9	[1][3][4]
Physical State	Solid	[4]

Table 2: Physicochemical Data of **Pyrazosulfuron-ethyl**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₈ N ₆ O ₇ S	[5][8][9][10]
Molecular Weight	414.4 g/mol	[11]
CAS Number	93697-74-6	[5][7][8]
Appearance	Colourless crystals	[11]
Melting Point	177.8–179.5 °C	[11]
Density	1.46 g/cm ³ (at 20 °C)	[11]
Vapour Pressure	4.2 × 10 ⁻⁵ mPa (at 25 °C)	[11]
Water Solubility	9.76 mg/L (at 20 °C)	[11]
Solvent Solubility (g/L at 20°C)		
Chloroform	200	[11]
Acetone	33.7	[11]
Benzene	15.6	[11]
Methanol	4.32	[11]
Hexane	0.0185	[11]
Stability	Unstable in acidic or alkaline media; relatively stable at pH 7.	[11]

Mode of Action and Signaling Pathway

Pyrazosulfuron-ethyl is a systemic, broad-spectrum herbicide that belongs to the sulfonylurea family.[5][8][11] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[4][5][11][12] This enzyme is crucial for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[11][13] By blocking this key enzymatic step, the herbicide halts cell division and plant growth, ultimately leading to weed death.[11][14][15] The herbicide is absorbed by the roots and/or leaves and translocated to the meristems where it exerts its effect.[11][14]



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Caption: **Pyrazosulfuron-ethyl** inhibits the ALS enzyme, blocking amino acid synthesis.

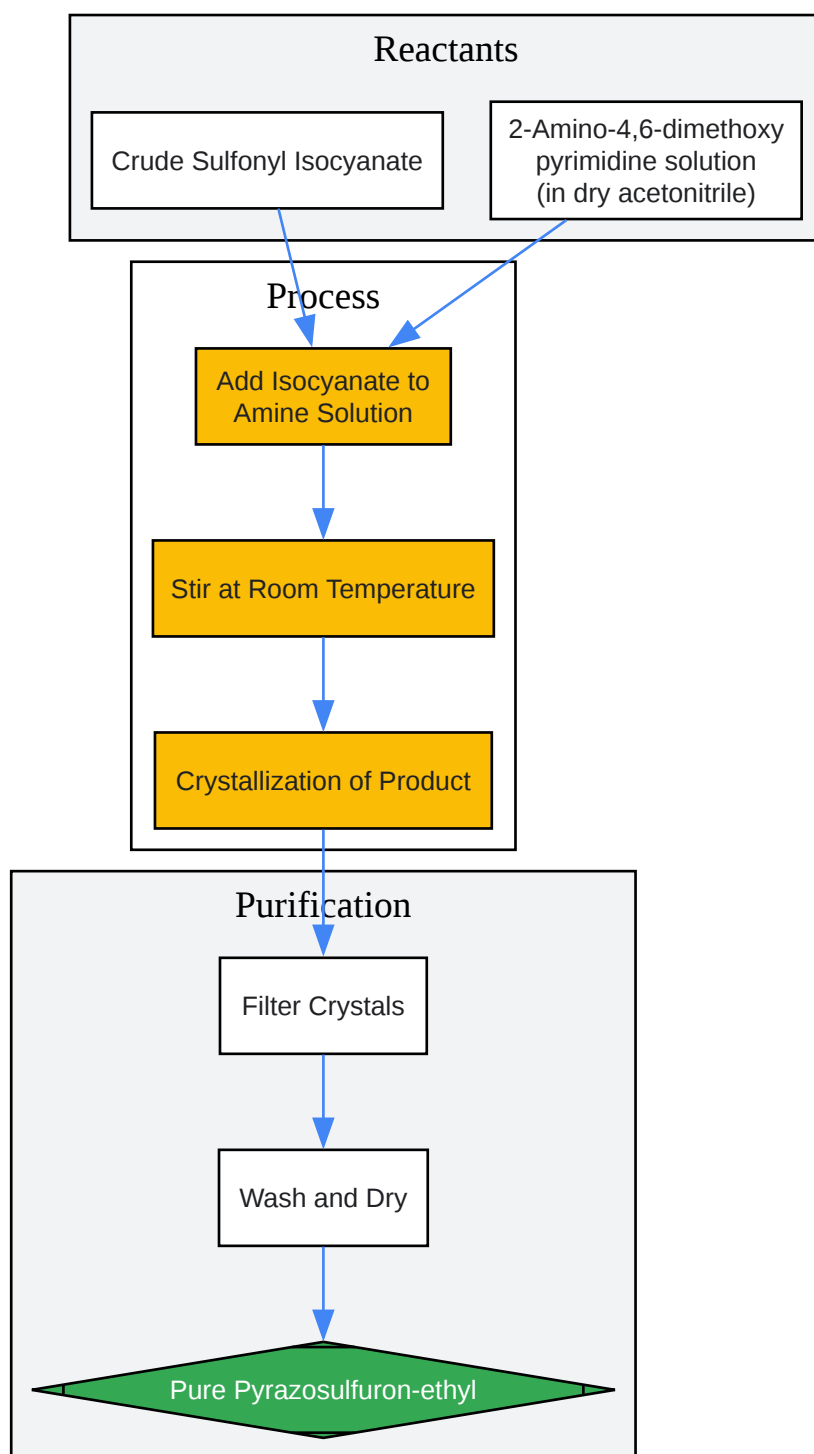
Experimental Protocols

Synthesis of Pyrazosulfuron-ethyl

A general synthetic route for **Pyrazosulfuron-ethyl** involves a multi-step process.[5] A key final step is the reaction between a sulfonyl isocyanate intermediate and an amino pyrimidine.[5][16]

Protocol: Final Condensation Step[16]

- Preparation of Amine Solution: Dissolve 0.4 g of 2-amino-4,6-dimethoxy pyrimidine in 20 ml of dry acetonitrile in a suitable reaction vessel.
- Addition of Isocyanate: To the stirred solution from Step 1, add 0.98 g of the crude sulfonyl isocyanate intermediate (ethyl 5-(isocyanatosulfonyl)-1-methyl-1H-pyrazole-4-carboxylate).
- Reaction: Continue stirring the mixture at room temperature.
- Isolation: The product, **Pyrazosulfuron-ethyl**, will crystallize out of the solution. Collect the crystals by filtration.
- Purification: Wash the filtered crystals with a suitable solvent and dry to obtain the final product.



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Caption: General workflow for the final synthesis step of **Pyrazosulfuron-ethyl**.

Protocol: Soil Residue Analysis

The persistence and degradation of **Pyrazosulfuron**-ethyl in the environment are critical for assessing its impact. The following outlines a general protocol for a field study based on published research.^[13]

- **Field Preparation:** Establish a rice field plot according to standard agricultural practices for the region.
- **Herbicide Application:** Apply a commercial formulation of **Pyrazosulfuron**-ethyl at the recommended dosage (e.g., 25 g a.i./ha) as a post-emergence spray.^[13] Maintain an untreated control plot for comparison.
- **Soil Sampling:** Collect soil samples from the treated plot at predetermined time intervals (e.g., 2 hours post-application, then at 5, 10, 20, 30, and 90 days).^[13]
- **Sample Preparation:** Prepare the soil samples for analysis. This typically involves extraction of the herbicide residue using an appropriate organic solvent.
- **Analytical Method:** Quantify the concentration of **Pyrazosulfuron**-ethyl in the extracts using a validated analytical method, such as online solid-phase extraction combined with High-Performance Liquid Chromatography (online SPE/HPLC).^[17]
- **Data Analysis:** Calculate the dissipation rate and half-life (DT_{50}) of **Pyrazosulfuron**-ethyl in the soil under the specific field conditions. In one study, the soil half-life was found to be less than 15 days.^[11]

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